quantitative analysis of 7a,25-dihydroxycholesterol in tissue samples

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Compound of Interest

Compound Name:	*7|A,25-dihydroxycholesterol-d6*
Cat. No.:	*B11936249*

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Application Note: Quantitative Analysis of 7

,25-Dihydroxycholesterol in Tissue Samples via Enzyme-Assisted Derivatization LC-MS/MS

Introduction & Biological Context

7

,25-dihydroxycholesterol (7

,25-OHC) is a potent biological mediator and the endogenous ligand for the G protein-coupled receptor EBI2 (GPR183). Unlike traditional oxysterols that primarily regulate cholesterol homeostasis via LXR signaling, 7

,25-OHC functions as a chemoattractant, guiding the migration of B cells, T cells, and dendritic cells within secondary lymphoid tissues. Dysregulation of the 7

,25-OHC/EBI2 axis is implicated in autoimmune diseases, including multiple sclerosis and inflammatory bowel disease.

Analytical Challenges:

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- Low Abundance: Endogenous levels in tissue are often in the low ng/g or pg/mg range, requiring high-sensitivity detection.
- Isomeric Interference: Structural isomers such as 7

  ,25-dihydroxycholesterol (often an artifact of ex vivo oxidation) and 7

  ,27-dihydroxycholesterol co-exist in biological matrices.
- Ionization Efficiency: Like most neutral sterols, 7

  ,25-OHC ionizes poorly in electrospray ionization (ESI) mass spectrometry due to the lack of a basic functional group.

Solution: This protocol utilizes Enzyme-Assisted Derivatization for Sterol Analysis (EADSA).[1] [2] This "gold standard" methodology employs Cholesterol Oxidase to convert the 3

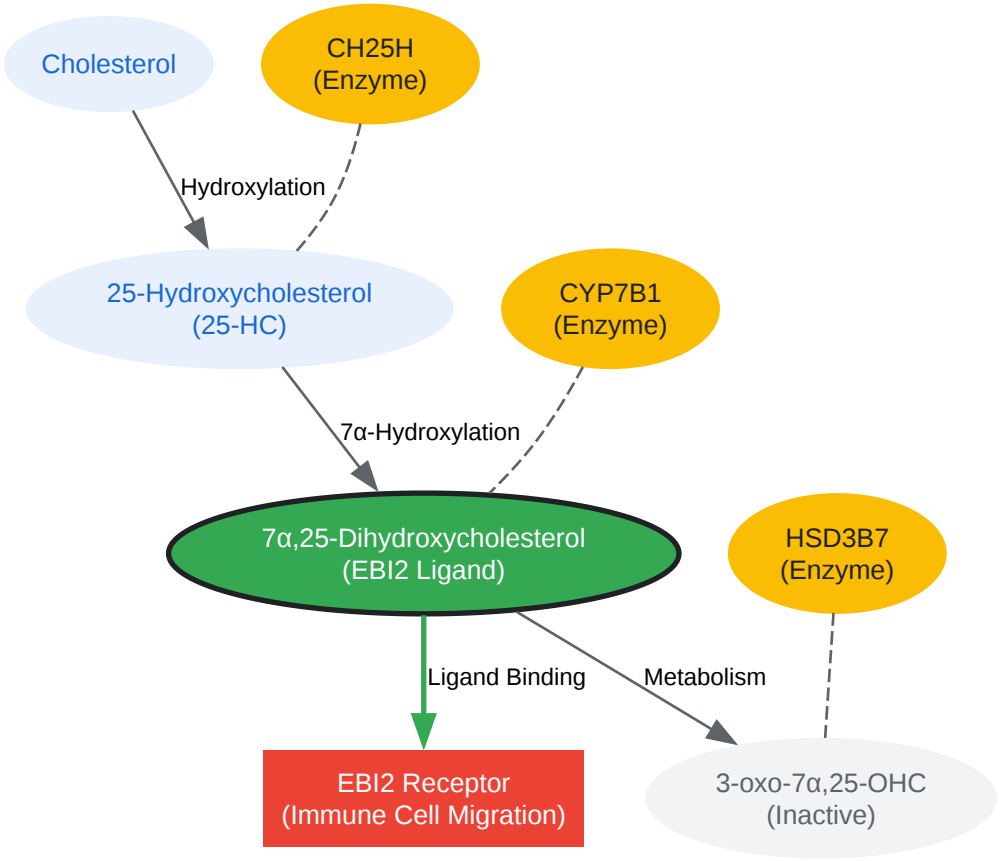
-hydroxyl group to a 3-oxo-4-ene moiety, followed by derivatization with Girard P (GP) reagent. [3] This introduces a permanent positive charge (pyridinium moiety), enhancing ESI sensitivity by 100-1000 fold and improving chromatographic separation of isomers.

Biological Pathway & Workflow Visualization

The following diagrams illustrate the biosynthetic pathway of 7

,25-OHC and the analytical workflow designed to measure it.

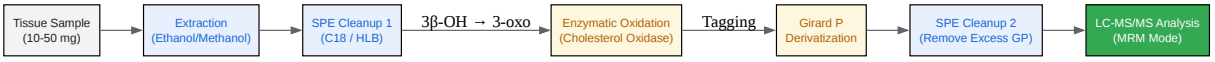
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Figure 1: Biosynthetic pathway of 7

,25-OHC regulating EBI2 activation.



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Figure 2: Analytical workflow for Enzyme-Assisted Derivatization (EADSA).

Experimental Protocol

Reagents & Materials

- Standards: 7

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,25-dihydroxycholesterol (Target), 25-hydroxycholesterol-d6 (Internal Standard). Note: If 7

,25-OHC-d6 is available, it is preferred.

- Enzyme: Cholesterol Oxidase (Streptomyces sp.), lyophilized powder.
- Derivatization Reagent: Girard P (GP) reagent (1-(carboxymethyl)pyridinium chloride hydrazide).[4]
- Solvents: LC-MS grade Methanol, Ethanol, Acetonitrile, Formic Acid, Water.
- SPE Cartridges: Oasis HLB (60 mg) or Sep-Pak C18.

Step-by-Step Methodology

Step 1: Tissue Extraction[5]

- Weigh 10–50 mg of frozen tissue (spleen, lymph node, or brain).
- Add 10 ng of Internal Standard (25-OHC-d6) to the tissue.
- Homogenize in 1 mL of absolute ethanol (cold) using a bead beater or probe sonicator.
- Sonicate for 5 mins in a water bath.
- Centrifuge at 14,000 x g for 10 mins at 4°C. Collect the supernatant.
- Dilute the supernatant with water to reach 70% ethanol (v/v).

Step 2: Pre-Derivatization Cleanup (SPE 1) Purpose: To remove bulk neutral lipids that may interfere with the enzyme.

- Condition a C18 SPE cartridge with 2 mL methanol followed by 2 mL 70% ethanol.
- Load the sample.[4][6]
- Wash with 2 mL 70% ethanol.
- Elute the oxysterol fraction with 2 mL 100% methanol.

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- Evaporate the eluate to dryness under nitrogen.

Step 3: Enzyme-Assisted Oxidation Purpose: Convert the 3

-hydroxyl group to a 3-ketone.

- Reconstitute the dried residue in 500

  L of 50 mM Phosphate Buffer (pH 7.0) containing 3

  L of Cholesterol Oxidase (2 mg/mL stock in H2O).

- Incubate at 37°C for 60 minutes.
- Quench the reaction by adding 1 mL of methanol.

Step 4: Girard P Derivatization Purpose: Tag the newly formed 3-ketone with a permanent positive charge.

- Add 150 mg of Girard P reagent to the quenched mixture.
- Add 150

  L of glacial acetic acid.

- Vortex and incubate at room temperature for 12–16 hours (overnight) in the dark.
  - Note: Mild heating (60°C for 1 hour) can accelerate this, but overnight is gentler for labile oxysterols.

Step 5: Post-Derivatization Cleanup (SPE 2) Purpose: Remove excess Girard P reagent (critical to prevent source contamination).

- Dilute the reaction mixture with water to achieve ~10% methanol concentration (approx 10 mL water).
- Condition an Oasis HLB cartridge (60 mg) with 3 mL methanol, then 3 mL 10% methanol.
- Load the diluted sample.

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- Wash with 3 mL 10% methanol (removes excess GP reagent).
- Elute the derivatized sterols with 2 mL Methanol/Acetonitrile (1:1 v/v).
- Evaporate to dryness and reconstitute in 100

  L of 50% Methanol for LC-MS/MS.

LC-MS/MS Analysis

Chromatographic Conditions

- Column: Kinetex C18 (2.1 x 100 mm, 1.7

  m) or equivalent (e.g., Waters BEH C18).
- Mobile Phase A: Water + 0.1% Formic Acid.[4]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[4]
- Flow Rate: 0.3 mL/min.
- Gradient:
  - 0-1 min: 30% B
  - 1-10 min: Linear gradient to 80% B
  - 10-12 min: Hold at 90% B
  - 12.1 min: Re-equilibrate at 30% B.

Mass Spectrometry Parameters (MRM)

Derivatization with Girard P adds a mass of 134.1 Da (GP cation mass minus water loss) to the oxidized sterol.

- 7

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,25-OHC (MW 418.6): Oxidizes to 416.6 (enone)

Derivatizes to m/z 550.4 (Precursor).

- Common Fragment: Loss of the pyridine ring (Neutral Loss of 79 Da)

  Product m/z 471.4.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
7 ,25-OHC-GP	550.4	471.4	45	25	Quantifier
7 ,25-OHC-GP	550.4	453.4	45	35	Qualifier
25-OHC-d6-GP (IS)	540.4	461.4	45	25	Internal Std

Note: GP derivatives often elute as two peaks (syn and anti conformers). Integrate BOTH peaks for quantification.

Data Analysis & Validation

Quantification Strategy: Calculate the Peak Area Ratio (Analyte Area / IS Area). Use a calibration curve prepared by spiking known amounts of 7

,25-OHC into a blank matrix (or surrogate matrix like BSA) and processing through the entire EADSA protocol.

Validation Criteria:

- Linearity: $R^2 > 0.99$ over the range of 0.1 – 100 ng/mL.
- LLOQ: Target < 50 pg/mL (tissue equivalent ~1-5 pg/mg).
- Recovery: 80-120% (assessed by spiking pre-extraction).

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- Precision: CV < 15%.

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